

A Technical Guide to Barium Hydroxide Hydrates for Scientific Research

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Compound of Interest

Compound Name: *Barium hydroxide hydrate*

Cat. No.: *B1257771*

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Authored for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **barium hydroxide hydrates**, focusing on their chemical and physical properties, applications in experimental procedures, and relevant biological interactions. The information is intended to support laboratory research and development activities.

Core Chemical and Physical Properties

Barium hydroxide is a strong base, commercially available in its monohydrate and octahydrate forms. The octahydrate is more commonly used in laboratory settings due to its higher solubility.^[1]

Quantitative Data Summary

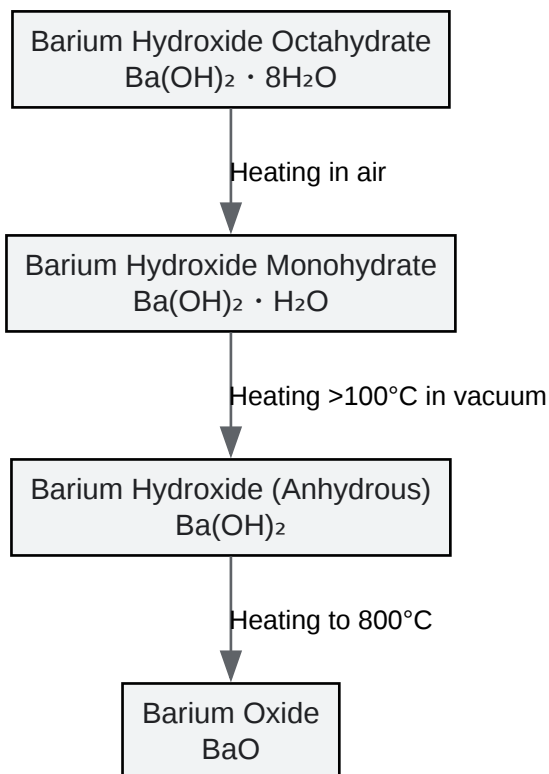
The key physicochemical properties of barium hydroxide and its common hydrates are summarized in the table below for easy comparison.

Property	Barium Hydroxide (Anhydrous)	Barium Hydroxide Monohydrate	Barium Hydroxide Octahydrate
CAS Number	17194-00-2[2]	22326-55-2[2]	12230-71-6[2]
Molecular Formula	Ba(OH) ₂	Ba(OH) ₂ · H ₂ O[3]	Ba(OH) ₂ · 8H ₂ O
Molecular Weight (g/mol)	171.34[2][4]	189.36[2][4][5]	315.46[2][4]
Appearance	White solid[4]	White granular solid[2][3]	Transparent crystals or white masses[1]
Density (g/cm ³)	4.5 (20 °C)[4]	3.743[2][4]	2.18 (16 °C)[2]
Melting Point (°C)	407[2][4]	300[2][4]	78[2][4]
Boiling Point (°C)	780 (decomposes)[2][4]	Decomposes	Decomposes
Solubility in Water (g/100 mL)	3.89 (20 °C)[2]	Slightly soluble	3.9 (20 °C)[6]

Thermal Decomposition

Barium hydroxide hydrates lose water upon heating. The octahydrate converts to the monohydrate, and upon further heating in a vacuum at 100 °C, the monohydrate yields barium oxide (BaO) and water.[2] When heated to 800 °C, barium hydroxide decomposes to barium oxide.[2][4]

Thermal Decomposition of Barium Hydroxide Hydrates



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Caption: Relationship between **barium hydroxide hydrates** and their decomposition products.

Experimental Protocols and Applications

Barium hydroxide is a versatile reagent in various laboratory procedures, from analytical chemistry to organic synthesis.

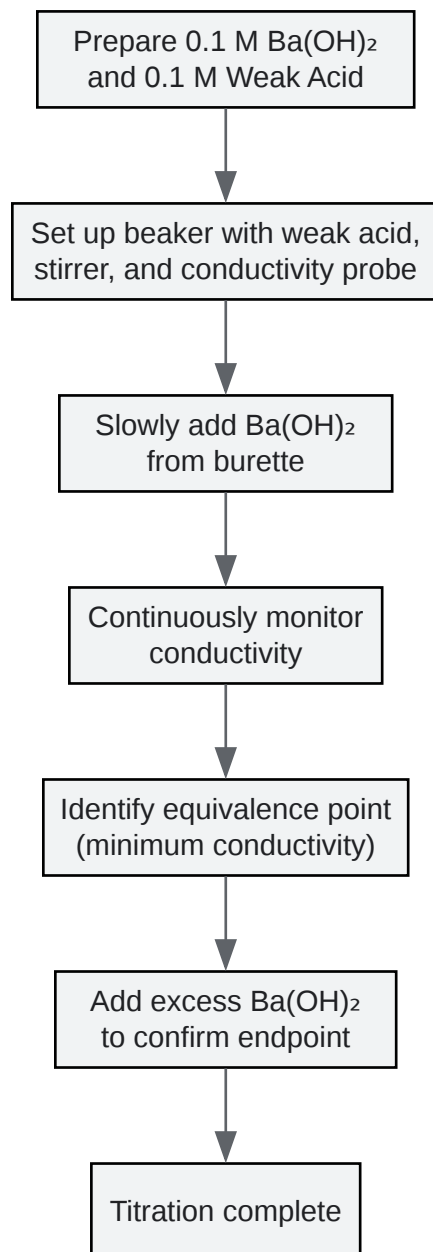
Titration of Weak Acids

Barium hydroxide is particularly useful for the titration of weak acids. Its clear aqueous solutions are guaranteed to be free of carbonate, as barium carbonate is insoluble in water. This prevents titration errors that can occur with other strong bases like sodium hydroxide, which can absorb atmospheric carbon dioxide.^[7]

This protocol outlines the conductometric titration of a weak acid (e.g., sulfuric acid) with barium hydroxide.

- Preparation:
 - Prepare a 0.1 M solution of barium hydroxide.
 - Prepare a 0.1 M solution of the weak acid.
 - Set up a beaker with a known volume of the weak acid solution and a magnetic stirrer.
 - Immerse a conductivity probe in the acid solution.
- Titration:
 - Slowly add the barium hydroxide solution from a burette to the beaker containing the weak acid.
 - Continuously monitor the conductivity of the solution. The conductivity will decrease as the ions in the solution are consumed to form water and the precipitate barium sulfate.
- Endpoint Determination:
 - The equivalence point is reached when the conductivity of the solution is at a minimum.
 - Continue adding excess barium hydroxide solution to observe an increase in conductivity, confirming the endpoint has been passed.^{[6][8]}

Workflow for Conductometric Titration



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Caption: Workflow for the conductometric titration of a weak acid with barium hydroxide.

Organic Synthesis

Barium hydroxide serves as a strong base in various organic reactions.

Barium hydroxide is effective for the hydrolysis of esters to their corresponding carboxylic acids and alcohols. The use of barium hydroxide can be advantageous as the resulting barium salt of the carboxylic acid may be insoluble, facilitating separation.^[9]

Experimental Protocol: Hydrolysis of an Alkyl Ester

The following is a general procedure for the hydrolysis of an alkyl ester using barium hydroxide octahydrate in methanol, which notably avoids an aqueous workup.^[10]

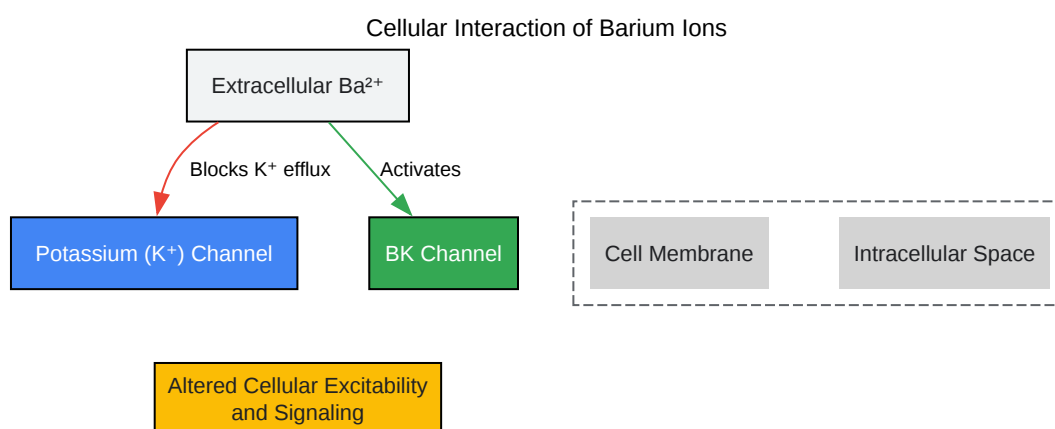
- Reaction Setup:
 - In a suitable reaction vessel, dissolve the alkyl ester in methanol.
 - Add barium hydroxide octahydrate to the solution. The molar ratio of barium hydroxide to the ester may need to be optimized depending on the substrate.
- Reaction:
 - Stir the mixture at room temperature or with gentle heating until the reaction is complete, as monitored by a suitable technique (e.g., TLC, GC-MS).
- Workup:
 - Upon completion, cool the reaction mixture.
 - Protonate the resulting carboxylate salt with anhydrous hydrogen chloride to yield the free carboxylic acid.
 - The product can then be isolated through filtration and/or evaporation of the solvent.

Biological Interactions of Barium Ions

For professionals in drug development, understanding the biological effects of the constituent ions of a reagent is crucial. While barium hydroxide itself is not typically a therapeutic agent, the biological activity of the barium ion (Ba^{2+}) is of significant interest.

Interaction with Ion Channels

The primary biological effect of barium ions is the blockade of potassium (K^+) channels.[11] Due to its similar ionic radius to potassium, Ba^{2+} can enter and occlude the pore of K^+ channels, thereby inhibiting the flow of potassium ions.[11] This action can have profound effects on cellular excitability and signaling. Barium ions have also been shown to activate large-conductance calcium-activated potassium (BK) channels at a specific binding site, demonstrating a complex interaction with this channel type.[12][13][14]



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Caption: Barium ions primarily affect cellular function by blocking potassium channels and activating BK channels.

Effects on Cellular Processes

Barium ions can also influence other cellular processes, often by competing with or mimicking calcium ions (Ca^{2+}). For instance, Ba^{2+} can substitute for Ca^{2+} in triggering exocytosis, although with different kinetics.[15] It has also been shown to affect cell volume regulation, primarily through its impact on potassium movement.[16] In some neuronal preparations,

barium ions can carry current through calcium channels and sustain neurotransmitter release.
[17] However, unlike calcium, barium is not effectively sequestered by intracellular organelles.
[18]

Safety and Handling

Barium hydroxide is a corrosive and toxic compound.[2] It should be handled with appropriate personal protective equipment, including gloves, safety goggles, and respiratory protection, especially when handling the powder form. It is harmful if swallowed or inhaled. Store in a cool, dry, and well-ventilated area away from acids and moisture.

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